

Personal protective equipment for handling AC-D-TYR-OME

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Compound of Interest

Compound Name: AC-D-TYR-OME

CAS No.: 65160-71-6

Cat. No.: B3433913

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As a Senior Application Scientist, I understand that handling specialized amino acid derivatives requires more than just reading a Safety Data Sheet (SDS)—it requires a deep understanding of the compound's physical behavior and chemical reactivity.

AC-D-TYR-OME (N-Acetyl-D-tyrosine methyl ester, CAS: 65160-71-6) is a high-value, chiral building block extensively utilized in peptide synthesis and the development of targeted neurological pharmaceuticals [1] [2]. As a fine, white crystalline powder, it presents specific logistical and safety challenges. While not acutely toxic, its particulate nature and chemical structure demand precise Personal Protective Equipment (PPE) to mitigate risks of severe ocular damage, respiratory irritation, and potential dust deflagration [3].

This guide provides causality-driven safety protocols to ensure laboratory integrity, self-validating workflows, and personnel safety.

Causality-Driven PPE Selection

To handle **AC-D-TYR-OME** safely, researchers must understand why specific PPE is mandated. The acetylated amino acid backbone and ester functional group dictate the following

protective measures:

- Ocular Protection (Primary Hazard): Fine powders can easily bypass standard safety glasses. Furthermore, the ester functional group can cause localized osmotic changes and severe irritation (H318: Causes serious eye damage) upon contact with the moisture of the ocular mucosa[3].
 - Causality-Driven Choice: Tight-fitting, non-vented safety goggles are mandatory.
- Dermal Protection: While the compound itself is a mild skin irritant, it is almost exclusively dissolved in aggressive organic carrier solvents (e.g., DMF, DMSO, or Methanol) during peptide synthesis [2].
 - Causality-Driven Choice: Nitrile gloves provide a self-validating barrier. They offer excellent resistance to both the dry powder and the common organic solvents used to dissolve it, preventing transdermal carrier effects.
- Respiratory Protection: Aerosolized micro-particulates of **AC-D-TYR-OME** can cause mechanical irritation to the upper respiratory tract. Furthermore, fine organic powders pose a localized dust explosion hazard if dispersed in high concentrations near an ignition source [3].
 - Causality-Driven Choice: All handling must occur within a Class II Biological Safety Cabinet (BSC) or a chemical fume hood. If weighing must occur on an open bench, an N95/FFP2 particulate respirator is required to filter micro-particulates.

Quantitative PPE Specifications

For easy comparison and procurement, ensure your laboratory PPE meets the following quantitative standards before handling **AC-D-TYR-OME**:

PPE Category	Recommended Material	Minimum Specification	Breakthrough Time / Standard	Replacement Frequency
Ocular	Polycarbonate	Non-vented, anti-fog	EN 166 / ANSI Z87.1	Replace immediately if scratched
Dermal (Hands)	Nitrile Rubber	0.11 mm thickness	>480 mins (EN 374-1)	Every 2 hours or post-spill
Body	High-density Cotton/Poly	Knee-length, cuffed	NFPA 2112 (Dust risk)	Weekly or post-contamination
Respiratory	N95 / FFP2 Particulate	95% filtration efficiency	NIOSH / EN 149	Daily (if used outside fume hood)

Experimental Protocols: Handling and Spill Response

The following step-by-step methodologies ensure a self-validating safety loop where each step inherently prevents the failure of the next.

Protocol A: Safe Weighing and Transfer

- **Environmental Preparation:** Verify the chemical fume hood is operating at a face velocity of 80–100 fpm. Place a grounded, anti-static mat inside the hood to prevent the fine powder from clinging to surfaces via static electricity.
- **PPE Donning Sequence:** Don the high-density lab coat, followed by tight-fitting safety goggles, and finally double-layer nitrile gloves. Pull the outer glove over the cuff of the lab coat.
- **Thermal Equilibration:** Allow the sealed **AC-D-TYR-OME** container to reach room temperature before opening. **Scientific Insight:** Opening a cold container introduces ambient moisture, which can hydrolyze the methyl ester over time, degrading your reagent [2].

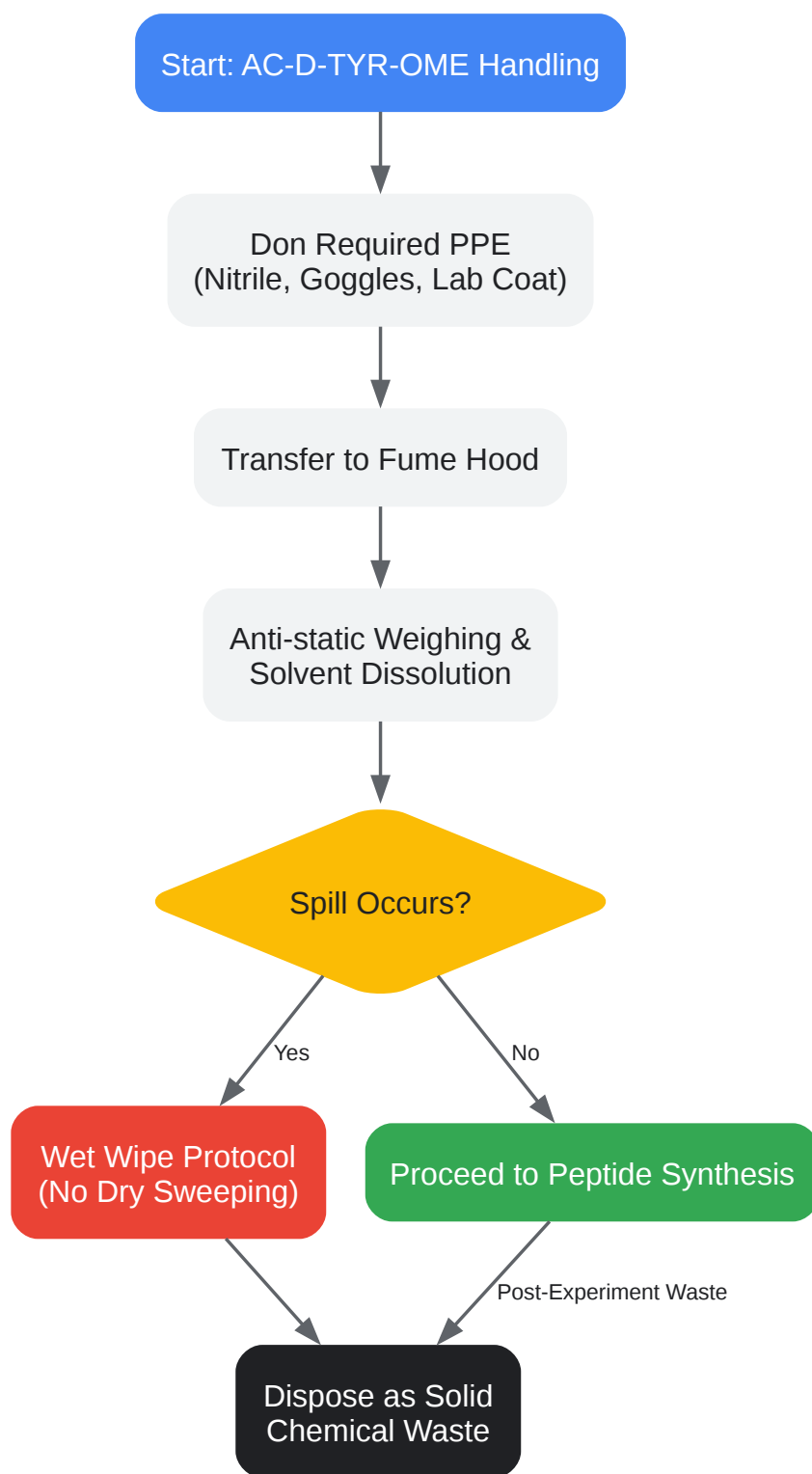
- **Static-Free Weighing:** Use a grounded, anti-static micro-spatula. Weigh the powder directly into a pre-tared, sealable glass vial to minimize open-air transfer distances.
- **Solvent Dissolution:** Add the chosen solvent (e.g., Methanol) slowly down the interior side of the vial rather than directly onto the powder. This prevents the displacement of air from aerosolizing the chemical. Cap immediately and vortex.

Protocol B: Spill Containment and Disposal Plan

- **Immediate Containment:** If a dry spill occurs outside the hood, evacuate personnel from the immediate vicinity for 5 minutes to allow the dust to settle. Never use dry sweeping, as this generates hazardous, potentially combustible dust clouds [3].
- **Wet Wiping Technique:** Moisten a highly absorbent cleanroom wipe with a 70% Isopropanol/water solution. Gently place the damp wipe directly over the spilled powder to trap the particulates via surface tension.
- **Encapsulation:** Carefully fold the wipe inward upon itself, encapsulating the **AC-D-TYR-OME**. Repeat with fresh damp wipes until the surface is visually clean.
- **Waste Categorization:** Place all contaminated wipes, compromised gloves, and empty chemical vials into a clearly labeled, sealable hazardous waste container designated for "Solid Organic Chemical Waste." Do not mix with strong oxidizing agents [3].

Workflow Visualization

Below is the logical workflow for handling **AC-D-TYR-OME**, mapping the critical path from PPE donning to disposal.



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AC-D-TYR-OME Handling and Spill Response Workflow

References

- National Center for Biotechnology Information (PubChem). "methyl (2R)-2-acetamido-3-(4-hydroxyphenyl)propanoate (**AC-D-TYR-OME**) Compound Summary." U.S. National Library of Medicine. Available at:[\[Link\]](#)
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